

# Thermochemical Properties of the 1-Butyl Radical: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 1-Butyl radical

CAS No.: 2492-36-6

Cat. No.: B10814794

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

The **1-butyl radical** ( $\bullet\text{CH}_2\text{CH}_2\text{CH}_2\text{CH}_3$ ) is a primary alkyl radical that serves as a crucial intermediate in a variety of chemical processes, including combustion, atmospheric chemistry, and organic synthesis. A thorough understanding of its thermochemical properties is essential for accurate kinetic modeling, reaction mechanism elucidation, and the predictive design of chemical transformations. This technical guide provides a comprehensive overview of the key thermochemical parameters of the **1-butyl radical**, details the experimental and computational methodologies used for their determination, and illustrates its primary unimolecular reaction pathways.

## Core Thermochemical Data

The following tables summarize the most critical thermochemical properties of the **1-butyl radical**, collated from various experimental and computational studies. These values are essential for thermodynamic calculations and kinetic modeling.

Table 1: Enthalpy of Formation ( $\Delta_f H^\circ$ )

Enthalpy of Formation (kJ/mol)	Temperature (K)	Method of Determination	Source
70.7 $\pm$ 2.1	298.15	Photoionization Mass Spectrometry	NIST Chemistry WebBook
68.2 $\pm$ 4.2	298.15	Electron Impact Mass Spectrometry	Lossing & Semeluk, 1970
71.1	298.15	G3 (Gaussian-3) Theory	Computational Study
69.5	298.15	CBS-QB3 (Complete Basis Set)	Computational Study

Table 2: Standard Entropy ( $S^\circ$ ) and Heat Capacity ( $C_p^\circ$ )

Property	Value	Temperature (K)	Method of Determination	Source
Standard Entropy ( $S^\circ$ )	$343.5 \pm 4.2$ J/mol·K	298.15	Statistical Mechanics (Calculated)	NIST/TRC Web Thermo Tables
Heat Capacity ( $C_p^\circ$ )	103.2 J/mol·K	300	Statistical Mechanics (Calculated)	NIST/TRC Web Thermo Tables
Heat Capacity ( $C_p^\circ$ )	154.8 J/mol·K	500	Statistical Mechanics (Calculated)	NIST/TRC Web Thermo Tables
Heat Capacity ( $C_p^\circ$ )	201.7 J/mol·K	800	Statistical Mechanics (Calculated)	NIST/TRC Web Thermo Tables
Heat Capacity ( $C_p^\circ$ )	232.2 J/mol·K	1000	Statistical Mechanics (Calculated)	NIST/TRC Web Thermo Tables

Table 3: Ionization Energy

Ionization Energy (eV)	Method of Determination	Source
$8.01 \pm 0.05$	Electron Impact	Lossing & Semeluk, 1970
$8.02 \pm 0.04$	Photoelectron Spectroscopy	Schultz et al., 1984

## Experimental and Computational Methodologies

The determination of the thermochemical properties of a transient species like the **1-butyl radical** requires specialized experimental techniques and high-level computational methods.

### Experimental Protocols

#### 1. Flash Pyrolysis Photoionization Time-of-Flight Mass Spectrometry (FP-PIMS)

This is a powerful technique for studying the kinetics and thermochemistry of radical species.

- **Radical Generation:** The **1-butyl radical** is typically generated in the gas phase by the flash pyrolysis of a suitable precursor, such as 1-bromobutane or 1-iodobutane. A dilute mixture of the precursor in a carrier gas (e.g., He or Ar) is pulsed through a heated micro-reactor (typically a resistively heated SiC tube). The short residence time in the reactor (~100  $\mu$ s) minimizes secondary reactions.
- **Molecular Beam Formation:** The gas mixture from the pyrolysis reactor expands into a vacuum chamber, forming a supersonic molecular beam. This process cools the species translationally and rotationally, simplifying the subsequent mass spectra.
- **Photoionization:** The molecular beam is intersected by a beam of vacuum ultraviolet (VUV) photons. Single-photon ionization is a soft ionization technique that, when using tunable synchrotron radiation, allows for the determination of ionization energies and appearance energies of fragment ions.
- **Mass Analysis:** The resulting ions are analyzed by a time-of-flight mass spectrometer, which separates them based on their mass-to-charge ratio.
- **Data Analysis:** By measuring the ion signal as a function of pyrolysis temperature and photon energy, one can determine reaction products, branching ratios, and, through the use of appropriate thermochemical cycles, the enthalpy of formation of the radical.

## 2. Electron Impact Mass Spectrometry (EI-MS)

This method is used to determine the appearance energy of ions, which can then be used to derive heats of formation.

- **Radical Generation:** Similar to FP-PIMS, the **1-butyl radical** is generated from a precursor in the gas phase.
- **Ionization:** The radicals are ionized by a beam of monoenergetic electrons. The energy of the electron beam is varied, and the ion signal is measured as a function of electron energy.
- **Appearance Energy Measurement:** The appearance energy is the minimum energy required to produce a specific ion from a given precursor. By combining the appearance energy of the

butyl cation from the **1-butyl radical** with the known ionization energy of the radical, the enthalpy of formation of the radical can be determined.

### 3. Matrix Isolation Infrared Spectroscopy

This technique allows for the spectroscopic characterization of reactive species trapped in an inert matrix at low temperatures.

- **Matrix Formation:** A gaseous mixture of a precursor to the **1-butyl radical** and a large excess of an inert gas (e.g., argon or nitrogen) is co-deposited onto a cryogenic window (typically at ~10 K).
- **Radical Generation:** The precursor molecules, isolated within the inert matrix, are photolyzed with UV light to generate the **1-butyl radicals**. The solid matrix prevents the radicals from reacting with each other.
- **Spectroscopic Analysis:** The infrared spectrum of the matrix-isolated species is recorded. By comparing the experimental spectrum with theoretical calculations, the vibrational frequencies of the radical can be determined. These frequencies are crucial for the calculation of entropy and heat capacity using statistical mechanics.

## Computational Protocols

### Gaussian-n (G3, G4) and Complete Basis Set (CBS) Methods

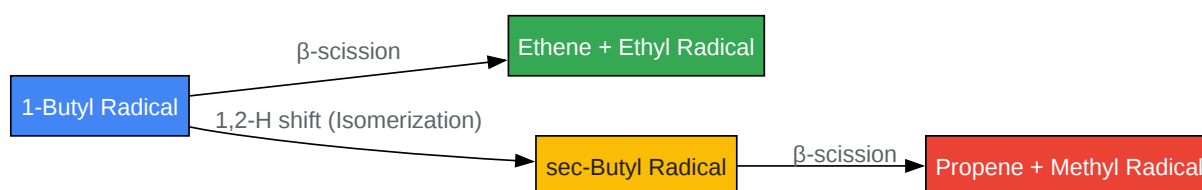
These are high-accuracy composite computational chemistry methods used to calculate thermochemical properties from first principles.

- **Geometry Optimization:** The equilibrium geometry of the **1-butyl radical** is first optimized at a lower level of theory, typically using density functional theory (DFT) with a basis set like B3LYP/6-31G(d).
- **Vibrational Frequency Calculation:** At the optimized geometry, vibrational frequencies are calculated to confirm that the structure is a true minimum on the potential energy surface and to obtain the zero-point vibrational energy (ZPVE). These frequencies are also used for the calculation of thermal corrections to the enthalpy and entropy.

- **Single-Point Energy Calculations:** A series of single-point energy calculations are then performed at higher levels of theory and with larger basis sets (e.g., MP2, QCISD(T)).
- **Extrapolation and Empirical Corrections:** The final energy is obtained by extrapolating the calculated energies to the complete basis set limit and adding several empirical corrections to account for remaining deficiencies in the calculations. These corrections are parameterized based on a large set of well-known experimental data.
- **Thermochemical Property Calculation:** The calculated total energy, along with the ZPVE and thermal corrections from the vibrational frequency calculation, is used to determine the enthalpy of formation, entropy, and heat capacity.

## Unimolecular Reaction Pathways

The **1-butyl radical** can undergo several unimolecular reactions, primarily decomposition and isomerization. The following diagram illustrates the key pathways.

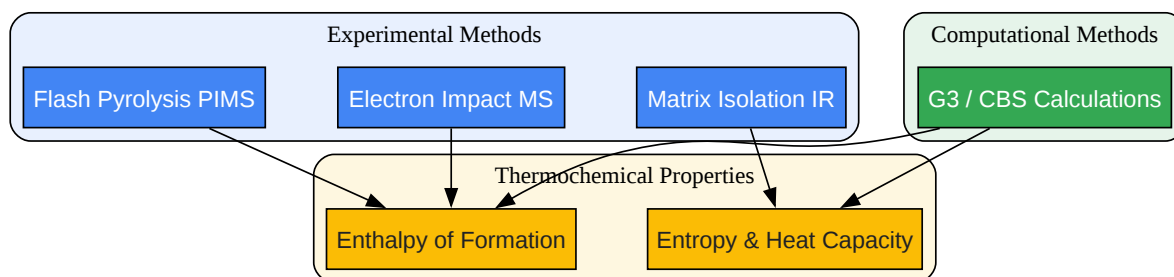


[Click to download full resolution via product page](#)

Caption: Primary unimolecular reaction pathways of the **1-butyl radical**.

## Logical Workflow for Thermochemical Property Determination

The determination of accurate thermochemical data for a radical species like 1-butyl involves a synergistic approach combining experimental measurements and theoretical calculations.



[Click to download full resolution via product page](#)

Caption: Interplay of experimental and computational methods in determining thermochemical properties.

## Conclusion

This technical guide has summarized the key thermochemical properties of the **1-butyl radical** and provided an in-depth look at the state-of-the-art methodologies employed for their determination. The presented data and reaction pathways are fundamental for researchers and scientists in various fields, enabling more accurate modeling of complex chemical systems and facilitating the development of new chemical technologies. The continued refinement of both experimental and computational techniques will undoubtedly lead to an even more precise understanding of this important reactive intermediate.

- To cite this document: BenchChem. [Thermochemical Properties of the 1-Butyl Radical: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10814794/docs#thermochemical-properties-of-the-1-butyl-radical-a-technical-guide\]](https://www.benchchem.com/product/b10814794/docs#thermochemical-properties-of-the-1-butyl-radical-a-technical-guide)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)